

Essential Safety and Operational Guide for Handling ER-27319 Maleate

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Compound of Interest

Compound Name: *ER-27319 maleate*

Cat. No.: *B1671605*

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, operational procedures, and disposal of **ER-27319 maleate**, a potent and selective Spleen Tyrosine Kinase (Syk) inhibitor.

This document provides critical safety and logistical information to ensure the safe and effective use of **ER-27319 maleate** in a laboratory setting. By adhering to these guidelines, researchers can minimize risks and confidently integrate this compound into their experimental workflows.

Immediate Safety Information

ER-27319 maleate is a chemical substance that requires careful handling to prevent adverse health effects. The primary hazards associated with this compound are skin and eye irritation.

Hazard Identification and Precautionary Measures

Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)

Precautionary Statements:

- Prevention:
 - P264: Wash hands thoroughly after handling.[\[1\]](#)
 - P280: Wear protective gloves, protective clothing, eye protection, and face protection.[\[1\]](#)
- Response:
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.[\[1\]](#)
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)
 - P362+P364: Take off contaminated clothing and wash it before reuse.[\[1\]](#)

Personal Protective Equipment (PPE)

Adherence to proper PPE protocols is mandatory when handling **ER-27319 maleate**.

PPE Category	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or goggles.	Prevents eye irritation from dust or splashes.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Lab coat.	Protects against skin irritation and absorption.
Respiratory Protection	Use in a well-ventilated area. A respirator may be necessary for bulk quantities or if dust is generated.	Minimizes inhalation of the compound.
Hand Protection	Wash hands thoroughly after handling.	Prevents accidental ingestion or spread of the chemical.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops and persists.
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Logistical and Operational Plan

Proper logistical planning is essential for the safe and efficient use of **ER-27319 maleate** in a research setting.

Handling and Storage

- Handling:
 - Work in a well-ventilated area, preferably in a chemical fume hood.
 - Avoid the formation of dust and aerosols.
 - Avoid contact with skin, eyes, and clothing.
 - Keep away from sources of ignition.
- Storage:

- Store in a tightly closed container.
- Recommended storage is to desiccate at +4°C.
- For long-term storage of stock solutions, store at -20°C for up to one month or -80°C for up to six months.[2]

Spill and Disposal Plan

- Spill Response:
 - Evacuate the area.
 - Wear appropriate PPE.
 - Cover the spill with an inert absorbent material (e.g., vermiculite, sand, or earth).
 - Sweep up the absorbed material and place it in a suitable, closed container for disposal.
 - Ventilate the area and wash the spill site after material pickup is complete.
- Disposal:
 - Dispose of waste product and contaminated packaging in accordance with local, state, and federal regulations.
 - Do not allow the material to enter drains or water courses.

Quantitative Data Summary

The following tables summarize key quantitative data for **ER-27319 maleate**.

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₈ H ₂₀ N ₂ O · C ₄ H ₄ O ₄
Molecular Weight	396.17 g/mol
Appearance	Solid
Purity	≥98% (HPLC)
Solubility	Water: 29.71 mg/mL (75 mM)DMSO: 39.62 mg/mL (100 mM)

Biological Activity

ER-27319 is a selective inhibitor of Syk kinase.

Assay	Cell Type	IC ₅₀
TNF-α Production	Rat and Human Mast Cells	~10 μM
Histamine Release	Rat and Human Mast Cells	~10 μM
Arachidonic Acid Release	Rat and Human Mast Cells	~10 μM
Inositol Phosphate Generation	RBL-2H3 Cells	~10 μM

Experimental Protocols

Detailed methodologies for key experiments involving **ER-27319 maleate** are provided below.

Mast Cell Degranulation Assay (β-Hexosaminidase Release)

This protocol measures the release of the granular enzyme β-hexosaminidase as an indicator of mast cell degranulation.

Materials:

- RBL-2H3 cells (or other suitable mast cell line)

- DNP-specific IgE
- DNP-HSA (antigen)
- **ER-27319 maleate** stock solution (in DMSO)
- Tyrode's buffer
- p-Nitrophenyl-N-acetyl- β -D-glucosaminide (PNAG)
- Triton X-100
- Stop solution (e.g., 0.1 M Na₂CO₃/NaHCO₃ buffer, pH 10.0)

Procedure:

- Cell Seeding and Sensitization: Seed RBL-2H3 cells in a 96-well plate and sensitize overnight with DNP-specific IgE.
- Washing: Wash cells twice with Tyrode's buffer to remove unbound IgE.
- Inhibitor Treatment: Pre-incubate cells with various concentrations of ER-27319 (or vehicle control) for 30 minutes at 37°C.
- Antigen Stimulation: Add DNP-HSA to induce degranulation and incubate for 30 minutes at 37°C. Include wells for spontaneous release (no antigen) and total release (add Triton X-100).
- Sample Collection: Centrifuge the plate and collect the supernatant.
- Enzyme Assay:
 - Add an equal volume of PNAG solution to the supernatant in a new plate.
 - Incubate for 1 hour at 37°C.
 - Add stop solution.
- Data Acquisition: Measure the absorbance at 405 nm.

- Data Analysis: Calculate the percentage of β -hexosaminidase release for each condition relative to the total release.

Syk Phosphorylation Assay (Western Blot)

This protocol assesses the inhibitory effect of ER-27319 on the phosphorylation of Syk.

Materials:

- Mast cells
- DNP-specific IgE
- DNP-HSA
- **ER-27319 maleate**
- Lysis buffer (containing protease and phosphatase inhibitors)
- Primary antibodies (anti-phospho-Syk, anti-Syk)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate

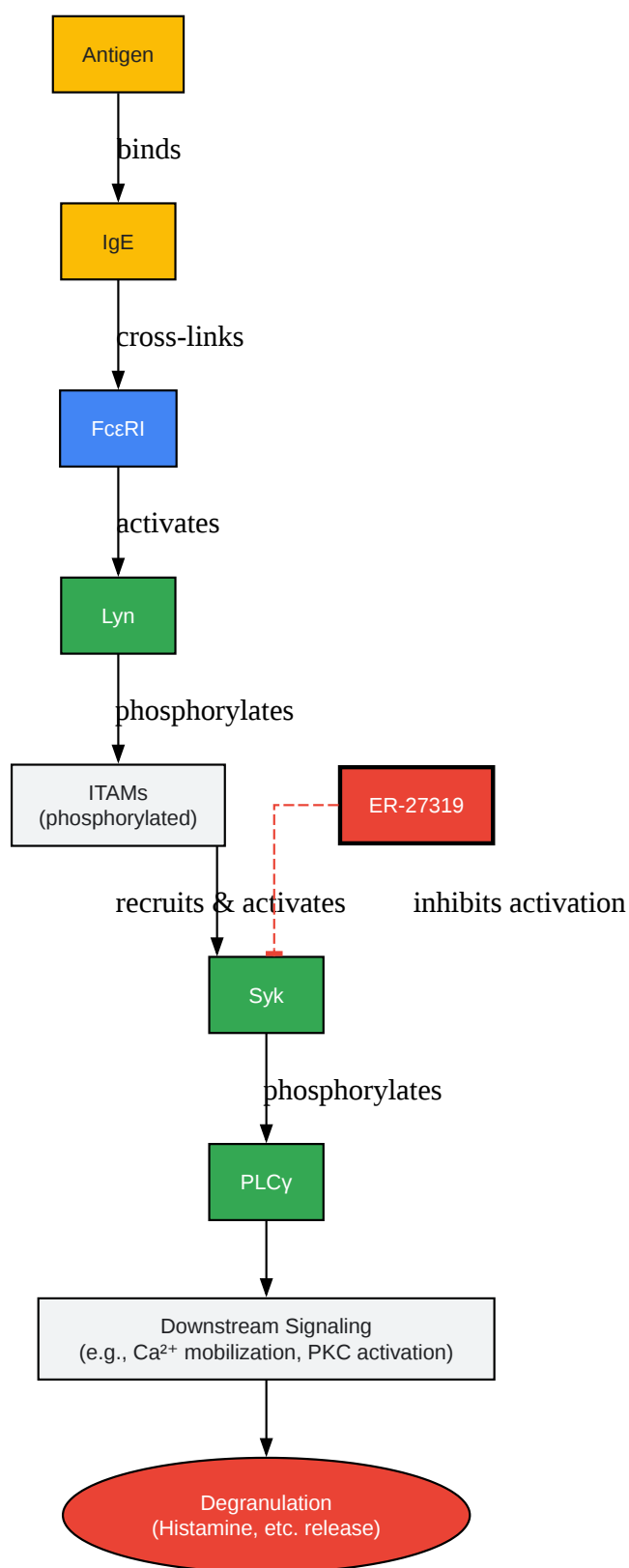
Procedure:

- Cell Culture and Sensitization: Culture and sensitize mast cells with DNP-specific IgE.
- Inhibitor Treatment and Stimulation: Pre-treat cells with ER-27319, then stimulate with DNP-HSA for a short period (e.g., 5 minutes).
- Cell Lysis: Lyse the cells on ice and collect the lysates.
- Protein Quantification: Determine the protein concentration of each lysate.
- SDS-PAGE and Western Blotting:
 - Separate proteins by SDS-PAGE and transfer to a PVDF membrane.

- Block the membrane and probe with anti-phospho-Syk antibody.
- Wash and probe with HRP-conjugated secondary antibody.
- Detect the signal using a chemiluminescent substrate.
- Stripping and Re-probing: Strip the membrane and re-probe with an anti-Syk antibody to confirm equal loading.
- Data Analysis: Quantify band intensities to determine the ratio of phosphorylated Syk to total Syk.

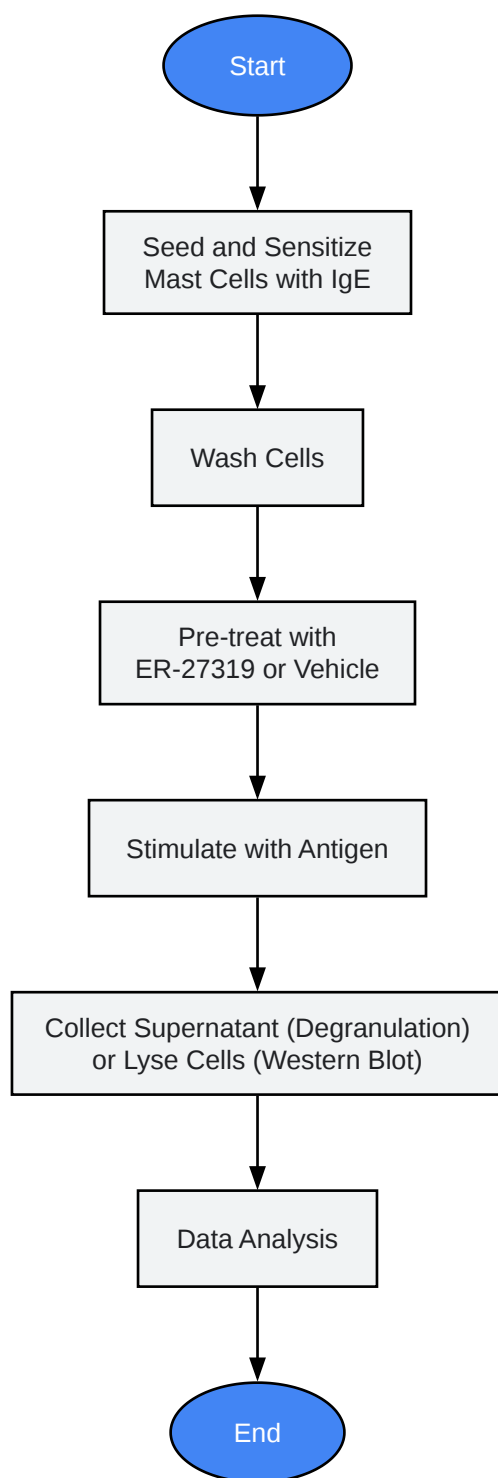
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the mechanism of action of ER-27319 and a general experimental workflow.



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Caption: FcεRI signaling cascade in mast cells and the inhibitory action of ER-27319.



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Caption: General experimental workflow for studying the effects of ER-27319.

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References

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